

HPLC method for Tigloylgomisin H analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tigloylgomisin H*

CAS No.: 66069-55-4

Cat. No.: B211272

[Get Quote](#)

An HPLC (High-Performance Liquid Chromatography) method for the analysis of **Tigloylgomisin H**, a bioactive lignan found in *Schisandra chinensis*, is crucial for researchers, scientists, and professionals in drug development. This compound, along with other lignans, is recognized for its potential therapeutic properties, including hepatoprotective and anti-cancer activities.[1][2] The quality control and standardization of herbal extracts and pharmaceutical preparations containing *Schisandra chinensis* necessitate a reliable and validated analytical method for the quantification of its active constituents like **Tigloylgomisin H**.

This application note details a robust RP-HPLC method for the determination of **Tigloylgomisin H**. The described protocol is based on established methods for the simultaneous analysis of multiple lignans from *Schisandra* species, ensuring its relevance and applicability.[1][3]

Experimental Protocols

This section provides a detailed methodology for the analysis of **Tigloylgomisin H** using a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system with UV detection.

Materials and Reagents

- **Tigloylgomisin H** analytical standard: (Purity \geq 98%)
- Acetonitrile: HPLC grade
- Water: HPLC grade or ultrapure water
- Methanol: HPLC grade
- Sample: Schisandra chinensis extract or other formulation containing **Tigloylgomisin H**.

Equipment

- HPLC system: Equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Chromatographic column: A C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is recommended for optimal separation.[1][3]
- Data acquisition and processing software
- Analytical balance
- Ultrasonic bath
- Syringe filters: 0.45 μ m pore size

Chromatographic Conditions

- Column: C18, 250 mm x 4.6 mm, 5 μ m
- Mobile Phase: A gradient of Acetonitrile (A) and Water (B)
 - 0-30 min: 10-50% A
 - 30-32 min: 50-60% A
 - 32-57 min: 60-85% A
 - 57-60 min: 85-100% A[4]

- Flow Rate: 1.0 mL/min[1]
- Column Temperature: 30°C[1][4]
- Detection Wavelength: 217 nm or 250 nm[1][4]
- Injection Volume: 20 µL[4]

Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Tigloylgomisin H** analytical standard and dissolve it in 10 mL of methanol in a volumetric flask. Use an ultrasonic bath to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These will be used to construct the calibration curve.

Preparation of Sample Solutions

- Extraction: Accurately weigh a suitable amount of the powdered sample (e.g., 1.0 g of Schisandra chinensis extract) and place it in a conical flask.
- Add 50 mL of methanol to the flask.
- Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Allow the mixture to cool to room temperature and then centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant and filter it through a 0.45 µm syringe filter prior to injection into the HPLC system.

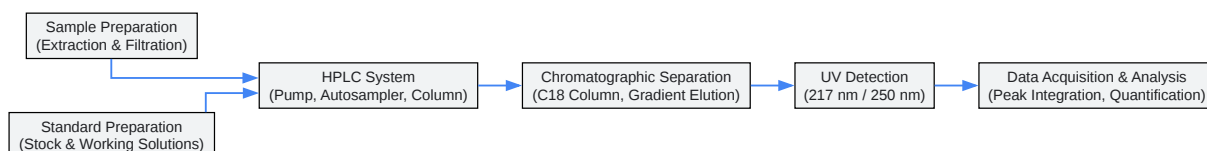
Data Presentation

The quantitative data for the HPLC method for **Tigloylgomisin H** analysis is summarized in the table below. These values are representative of the performance expected from a validated method based on similar analyses of lignans.[3][4][5]

Parameter	Result
Linearity (r^2)	≥ 0.999
Range	1 - 100 $\mu\text{g/mL}$
Retention Time (tR)	Approximately 25-30 min (variable)
Limit of Detection (LOD)	0.1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.3 $\mu\text{g/mL}$
Precision (RSD%)	$< 2\%$
Accuracy (Recovery %)	98 - 102%

Visualizations

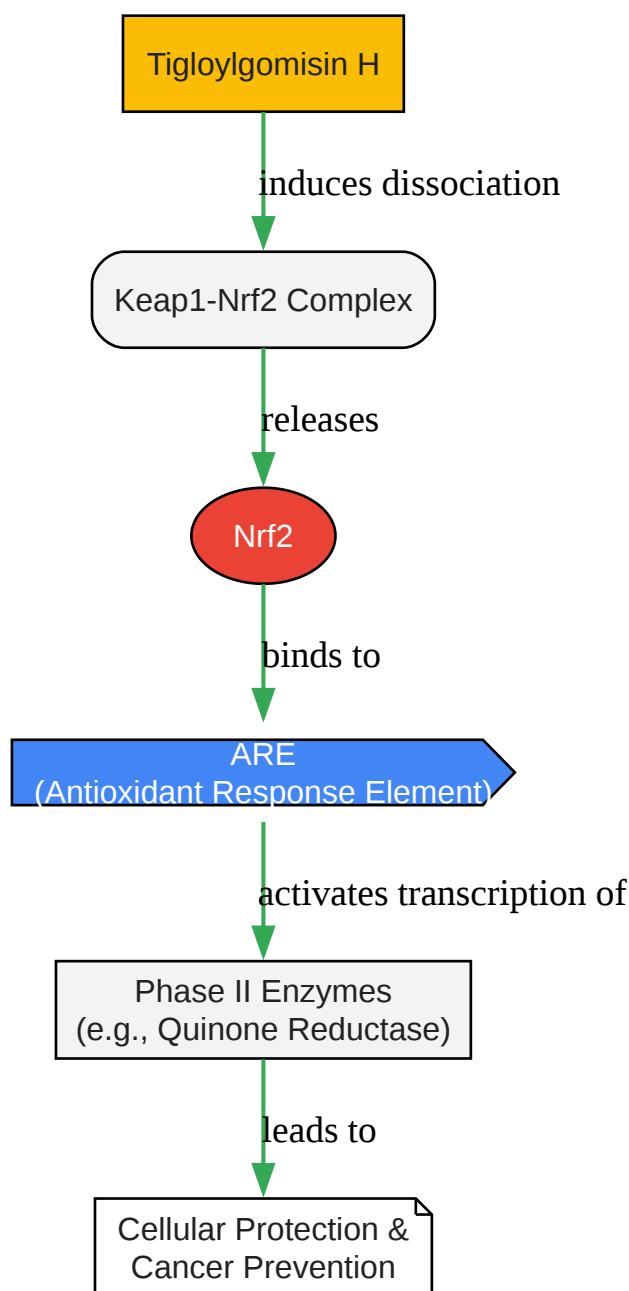
The following diagrams illustrate the experimental workflow and a relevant signaling pathway associated with the biological activity of **Tigloylgomisin H**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for HPLC analysis of **Tigloylgomisin H**.

Tigloylgomisin H has been reported to induce quinone reductase activity and upregulate phase II detoxification enzymes through the Nrf2-ARE pathway, suggesting its potential as a cancer prevention agent.[2]



[Click to download full resolution via product page](#)

Caption: Nrf2-ARE signaling pathway activated by **Tigloylgomisin H**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Simultaneous determination of eleven characteristic lignans in Schisandra chinensis by high-performance liquid chromatography - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Tigloylgomisin H | CAS:66069-55-4 | Manufacturer ChemFaces \[chemfaces.com\]](#)
- [3. jfda-online.com \[jfda-online.com\]](#)
- [4. Simultaneous Extraction and Determination of Lignans from Schisandra chinensis \(Turcz.\) Baill. via Diol-Based Matrix Solid-Phase Dispersion with High-Performance Liquid Chromatography \[mdpi.com\]](#)
- [5. tandfonline.com \[tandfonline.com\]](#)
- To cite this document: BenchChem. [HPLC method for Tigloylgomisin H analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b211272/docs#hplc-method-for-tigloylgomisin-h-analysis\]](https://www.benchchem.com/product/b211272/docs#hplc-method-for-tigloylgomisin-h-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check